

Application Note: Scalable Synthesis of 7-Bromo-4-methoxyquinazoline

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Compound of Interest

Compound Name: 7-Bromo-4-methoxyquinazoline

Cat. No.: B8090053

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Executive Summary & Strategic Rationale

7-Bromo-4-methoxyquinazoline is a critical pharmacophore and scaffold intermediate in the development of tyrosine kinase inhibitors (TKIs), specifically targeting EGFR and VEGFR pathways. Its structural integrity allows for subsequent palladium-catalyzed cross-coupling (Suzuki-Miyaura or Buchwald-Hartwig) at the C-7 position, while the C-4 methoxy group serves as a robust precursor for further nucleophilic displacement or as a stable moiety in final drug candidates.

This protocol details a linear, three-step synthesis starting from commercially available 2-amino-4-bromobenzoic acid. Unlike "one-pot" variations that often suffer from regio-isomeric impurities, this stepwise approach ensures the isolation of high-purity intermediates, essential for GMP-compliant downstream applications.

Key Reaction Pathway

The synthesis follows a Cyclization

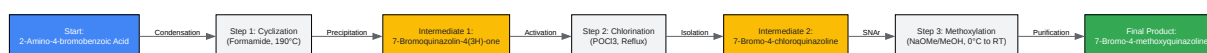
Activation

Substitution logic:

- Cyclocondensation: Formation of the quinazolinone core.^[1]
- Deoxychlorination: Activation of the C-4 position using phosphorus oxychloride (POCl₃).
- Nucleophilic Aromatic Substitution (S_NAr): Introduction of the methoxy group.

Reaction Pathway Visualization

The following diagram illustrates the chemical workflow and logical progression of the synthesis.



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Figure 1: Step-wise synthetic route from benzoic acid precursor to the target methoxyquinazoline.

Detailed Experimental Protocols

Step 1: Synthesis of 7-Bromoquinazolin-4(3H)-one

Principle: Thermal cyclocondensation of the anthranilic acid derivative with formamide. This step constructs the pyrimidine ring fused to the benzene moiety.

- Reagents: 2-Amino-4-bromobenzoic acid (1.0 eq), Formamide (excess, solvent).
- Equipment: Round-bottom flask, reflux condenser, heating mantle.

Protocol:

- Charge a reaction vessel with 2-amino-4-bromobenzoic acid (e.g., 15.5 g).

- Add formamide (100 mL, approx. 10 vol).
- Heat the suspension to 190°C with vigorous stirring. The solid will dissolve as the reaction proceeds.
- Maintain temperature for 10–12 hours. (Monitor by LC-MS for disappearance of starting material).
- Cooling: Allow the mixture to cool slowly to room temperature. The product typically precipitates as a solid.[2]
- Workup: Dilute the mixture with water (200 mL) to complete precipitation. Filter the solid under vacuum.[3]
- Washing: Wash the filter cake thoroughly with water (mL) and cold ethanol (mL) to remove residual formamide.
- Drying: Dry in a vacuum oven at 50°C to constant weight.

Data Check:

- Expected Yield: 85–90%
- Appearance: Off-white to beige solid.
- Identity: LC-MS
(Br isotope pattern).

Step 2: Synthesis of 7-Bromo-4-chloroquinazoline

Principle: Conversion of the tautomeric lactam (quinazolinone) to the imidoyl chloride using a chlorinating agent. This activates the C-4 position for nucleophilic attack.

- Reagents: 7-Bromoquinazolin-4(3H)-one (1.0 eq), Phosphorus Oxychloride (

, solvent/reagent),

-Diisopropylethylamine (DIPEA, catalytic/base).

- Safety Precaution:

is corrosive and reacts violently with water. All glassware must be oven-dried. Perform in a fume hood.

Protocol:

- Suspend 7-bromoquinazolin-4(3H)-one (10.0 g) in
(50 mL).
- Add DIPEA (2.0 mL) dropwise (Base catalyzes the reaction and scavenges HCl).
- Heat to reflux (approx. 105–115°C) for 3–4 hours. The suspension should clear to a solution.
- Quenching (Critical): Concentrate the reaction mixture under reduced pressure to remove excess
.
- Dissolve the residue in dichloromethane (DCM).
- Pour the organic solution slowly into a stirred mixture of ice/saturated
. Caution: Vigorous gas evolution.
- Extraction: Separate the organic layer.[4] Extract the aqueous layer with DCM (
).
- Drying: Dry combined organics over anhydrous
, filter, and concentrate.

Data Check:

- Expected Yield: 75–85%

- Appearance: Yellowish solid.[4]
- Stability: Moisture sensitive; store under inert atmosphere or use immediately.

Step 3: Synthesis of 7-Bromo-4-methoxyquinazoline

Principle: Nucleophilic Aromatic Substitution (

). The chloride at C-4 is an excellent leaving group due to the electron-deficient nature of the pyrimidine ring.

- Reagents: 7-Bromo-4-chloroquinazoline (1.0 eq), Sodium Methoxide (NaOMe, 1.2 eq), Methanol (anhydrous).

Protocol:

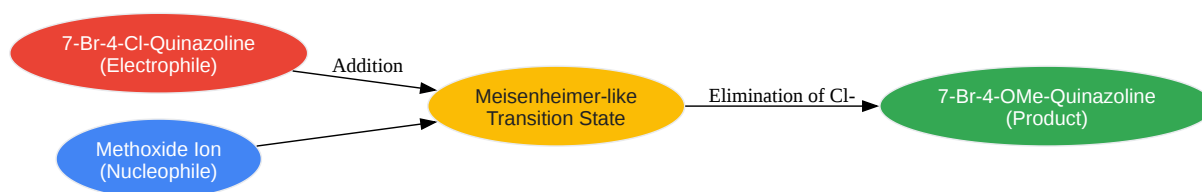
- Dissolve 7-bromo-4-chloroquinazoline (5.0 g) in anhydrous Methanol (50 mL).
- Cool the solution to 0°C in an ice bath.
- Add Sodium Methoxide (25% wt in MeOH or solid) dropwise/portion-wise to maintain temperature < 5°C.
- Allow the reaction to warm to room temperature and stir for 2 hours.
- Monitoring: TLC or HPLC should show complete conversion of the chloro-intermediate.
- Workup: Concentrate the solvent to approx. 20% volume.
- Dilute with water (100 mL) and extract with Ethyl Acetate (mL).
- Purification: Wash organics with brine, dry over , and concentrate. Recrystallize from Hexane/EtOAc if necessary.

Analytical Data Summary

Parameter	Specification	Notes
Molecular Formula		
Molecular Weight	239.07 g/mol	
Appearance	White to pale yellow crystalline solid	
Melting Point	130–134°C	Literature dependent
MS (ESI)		1:1 Isotopic ratio (Br)
1H NMR (DMSO-d6)	4.15 (s, 3H,), 7.80 (dd, 1H), 8.15 (d, 1H), 8.85 (s, 1H, H-2)	Diagnostic singlet for H-2 and OMe

Mechanistic Insight (S_NAr)

The final transformation is driven by the high electrophilicity of the C-4 carbon. The nitrogen atoms in the quinazoline ring pull electron density, making the C-Cl bond highly susceptible to attack by the methoxide ion.



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Figure 2: Simplified mechanism of the nucleophilic substitution at C-4.

References

- Preparation of 7-bromoquinazolin-4(3H)

- Source: US Patent 2018/0093975 A1.[5]
- Title: "Substituted Quinazolinone Compounds as BTK Inhibitors."
- Context: Example A.1 details the cyclization of 2-amino-4-bromobenzoic acid with formamide.
- URL
- Chlorination of Quinazolinones (General Protocol)
 - Source: ChemicalBook / BenchChem Protocols.
 - Title: "General procedure for the synthesis of 7-bromo-4-chloroquinazoline."[2][6]
 - Context: Describes the use of POCl₃ and DIPEA for the activation of the 7-bromo-4-hydroxy intermedi
- Nucleophilic Substitution on 4-Chloroquinazolines
 - Source: N
 - Title: "Efficient N-arylation of 4-chloroquinazolines..." (Analogous Chemistry).
 - Context: Demonstrates the reactivity of 4-chloroquinazolines toward nucleophiles, validating the S_NAr conditions used in Step 3.
 - URL:[[Link](#)]

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Sources

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- [2. CN114436974A - Synthesis method of 7-bromo-6-chloro-4 \(3H\) -quinazolinone - Google Patents \[patents.google.com\]](#)
- [3. Method for synthesizing 7-bromo-6-chloro-4-quinazolinone - Eureka | Patsnap \[eureka.patsnap.com\]](#)

- [4. CN106432073B - A kind of preparation method of the bromo- 4- chloroquinoline of 6- - Google Patents \[patents.google.com\]](#)
- [5. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](#)
- [6. 7-BROMO-4-CHLOROQUINAZOLINE | 573675-55-5 \[chemicalbook.com\]](#)
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